

SNAP 94847: Comprehensive Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: SNAP 94847

CAS No.: 487051-12-7

Cat. No.: B1681886

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **SNAP 94847**, a potent and selective melanin-concentrating hormone receptor 1 (MCHR1) antagonist, in various solvents. This document also includes protocols for the preparation of stock and working solutions to aid in experimental design and execution.

Introduction

SNAP 94847 is a valuable research tool for investigating the physiological roles of the MCH system, which is implicated in the regulation of energy balance, mood, and motivation.[1][2] As a selective MCHR1 antagonist, **SNAP 94847** has demonstrated anxiolytic-like and antidepressant-like activities in preclinical models.[3][4] It has been shown to decrease food-reinforced operant responding and is orally active.[1][5] Understanding its solubility and proper handling is crucial for accurate and reproducible experimental results.

Solubility of SNAP 94847

The solubility of **SNAP 94847** can vary slightly between its free base and hydrochloride salt forms, as well as between different suppliers and batches.[6][7] The hydrochloride salt generally offers enhanced water solubility and stability.[7] The following table summarizes the reported solubility of **SNAP 94847** in common laboratory solvents.

Solvent	Form	Concentration (mg/mL)	Concentration (mM)	Source(s)
DMSO	Hydrochloride	51.5	100	Tocris Bioscience[1]
Free Base	25	~52.2	Cayman Chemical[2][8]	
Not Specified	20	~41.8	Sigma-Aldrich[3] [9]	
Ethanol	Hydrochloride	51.5	100	Tocris Bioscience[1]
Free Base	10	~20.9	Cayman Chemical[2][8]	
DMF	Free Base	Insoluble	Insoluble	Cayman Chemical[2]
PBS (pH 7.2)	Free Base	Insoluble	Insoluble	Cayman Chemical[2]

Note: The molecular weight of **SNAP 94847** (free base) is approximately 478.6 g/mol, and the hydrochloride salt is approximately 515.03 g/mol. [1][8] These values are used for the approximate molar concentration calculations. Always refer to the batch-specific molecular weight provided on the certificate of analysis.[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SNAP 94847** hydrochloride.

Materials:

- **SNAP 94847** hydrochloride (MW: 515.03 g/mol , refer to batch-specific value)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Optional: Sonicator

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **SNAP 94847** hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.15 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial containing the **SNAP 94847** hydrochloride. For a 10 mM solution with 5.15 mg of compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly to dissolve the compound. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to facilitate dissolution if necessary.[6] Visually inspect the solution to ensure it is clear and free of particulates.[3]
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks).[6] When stored properly, the compound is stable for at least four years as a solid.[8]

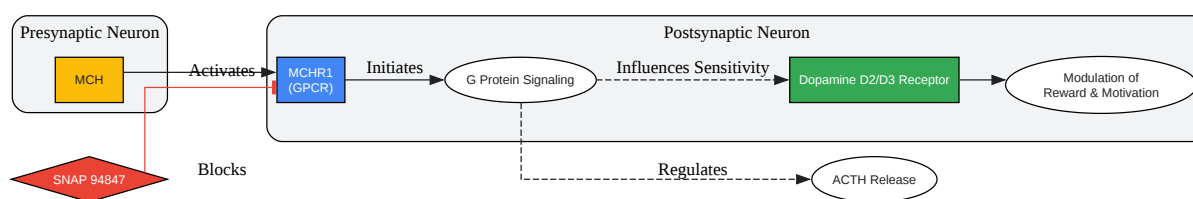
Preparation of Working Solutions

For cell-based assays or in vivo studies, the DMSO stock solution is typically diluted into an aqueous buffer or cell culture medium. It is important to note that **SNAP 94847** has poor aqueous solubility.[2] Therefore, the final concentration of DMSO in the working solution should be kept as low as possible to avoid solvent-induced artifacts and precipitation of the compound.

A final DMSO concentration of less than 0.1% is generally recommended for most cell culture experiments.

Signaling Pathway of SNAP 94847

SNAP 94847 acts as a competitive antagonist at the MCHR1, a G protein-coupled receptor (GPCR). By blocking the binding of the endogenous ligand, melanin-concentrating hormone (MCH), **SNAP 94847** inhibits the downstream signaling cascades initiated by MCH. This antagonism has been linked to an increased sensitivity of postsynaptic dopamine D2/D3 receptors, which may contribute to its antidepressant-like effects.[10][11] Furthermore, MCHR1 antagonism can block MCH-evoked release of adrenocorticotrophic hormone (ACTH).[12]



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Caption: **SNAP 94847** blocks MCH binding to MCHR1, impacting downstream signaling.

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References

- 1. [SNAP 94847 hydrochloride | Selective MCH1 Antagonist | Tocris Bioscience \[tocris.com\]](#)
- 2. [caymanchem.com \[caymanchem.com\]](#)

- [3. SNAP-94847 ≥98% \(HPLC\) | 487051-12-7 \[sigmaaldrich.com\]](#)
- [4. ovid.com \[ovid.com\]](#)
- [5. rndsystems.com \[rndsystems.com\]](#)
- [6. medkoo.com \[medkoo.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [9. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [10. The MCH1 receptor antagonist SNAP 94847 induces sensitivity to dopamine D2/D3 receptor agonists in rats and mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
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